

# Application Notes: Cu-Au Nanoparticles in Surface-Enhanced Raman Spectroscopy (SERS)

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## Compound of Interest

Compound Name: Copper;gold

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## Introduction

Surface-Enhanced Raman Spectroscopy (SERS) is a powerful analytical technique that dramatically enhances the weak Raman scattering signal of molecules adsorbed on or near the surface of plasmonic nanostructures.<sup>[1][2]</sup> This enhancement allows for ultra-sensitive, fingerprint-like detection of chemical and biological analytes. Noble metals such as gold (Au), silver (Ag), and copper (Cu) are commonly used to create SERS substrates due to their unique localized surface plasmon resonance (LSPR) properties.<sup>[1][2]</sup>

While Ag nanoparticles offer high enhancement, they suffer from poor stability and a propensity for oxidation.<sup>[3][4]</sup> Au nanoparticles are highly stable but often provide more moderate enhancement.<sup>[5]</sup> Copper is an attractive alternative due to its low cost and similar LSPR effects, but it is easily oxidized.<sup>[5]</sup>

Bimetallic copper-gold (Cu-Au) nanoparticles have emerged as superior SERS substrates, combining the advantages of both metals. These nanoparticles, whether as alloys or in core-shell configurations, offer a synergistic combination of high SERS activity, enhanced stability compared to pure copper, and tunable optical properties based on their composition and structure.<sup>[3][4][6]</sup> The presence of gold in the bimetallic structure significantly improves stability and reproducibility, making Cu-Au nanoparticles highly suitable for reliable and sensitive detection of various molecules, including explosives and biological markers.<sup>[6]</sup>

## Quantitative Data Summary

The performance of Cu-Au nanoparticles as SERS substrates can be quantified by their Enhancement Factor (EF) and Limit of Detection (LoD). The tables below summarize key performance metrics from various studies.

Table 1: SERS Performance of Various Cu-Au Nanoparticles

Nanoparticle Type	Analyte	Enhancement Factor (EF)	Limit of Detection (LoD)	Source(s)
Cu@Au Core-Shell	Rhodamine B (RhB)	$3 \times 10^5$	$10^{-4}$ M	[7]
Au <sub>76</sub> Cu <sub>24</sub> Alloy	Crystal Violet (CV)	$2.8 \times 10^8$	$1 \times 10^{-12}$ M	[8]
Cu@Au Alloy	2,4-Dinitrotoluene (DNT)	$\sim 10^5$	1 $\mu$ M	[6]
Cu@Au Alloy	Methylene Blue (MB)	$\sim 10^7$	5 nM	[6]
Au-rich Au <sub>x</sub> Cu <sub>y</sub> Alloy	(Probe Molecule)	$5.5 \times 10^4$ (Chemical)	Not Specified	[9]
Large Au <sub>x</sub> Cu <sub>y</sub> Alloy	(Probe Molecule)	$1.4 \times 10^4$ (EM)	Not Specified	[9]

Table 2: Comparative SERS Enhancement of Bimetallic Nanoparticles

Nanoparticle Composition	Excitation Wavelength	Relative SERS Intensity (vs. Ag)	Source(s)
Ag	488 nm	1.0	<a href="#">[4]</a>
Au	488 nm	1/44.8	<a href="#">[4]</a>
Cu	488 nm	1/60.8	<a href="#">[4]</a>
Au-Cu (1:1)	488 nm	1/4.1	<a href="#">[4]</a>
Ag	532 nm	1.0	<a href="#">[4]</a>
Au	532 nm	1/21	<a href="#">[4]</a>
Cu	532 nm	1/7.9	<a href="#">[4]</a>
Au-Cu (1:1)	532 nm	1/12.2	<a href="#">[4]</a>

Note: The Au-Cu (1:1) sample demonstrated significantly greater enhancement at 488 nm compared to its monometallic constituents, along with superior stability.[\[3\]](#)[\[4\]](#)

## Experimental Protocols

Detailed methodologies for the synthesis of Cu-Au nanoparticles and their application in SERS are provided below.

### Protocol 1: Microwave-Assisted Synthesis of Cu@Au Core-Shell Nanoparticles

This protocol describes the synthesis of copper-core gold-shell (Cu@Au) bimetallic nanoparticles using microwave-assisted heating, adapted from Cabello et al., 2019.[\[7\]](#)

#### 1. Materials and Reagents:

- Copper(II) sulfate ( $\text{CuSO}_4$ )
- Tetrachloroauric(III) acid ( $\text{HAuCl}_4$ )
- Sodium citrate

- Deionized (DI) water

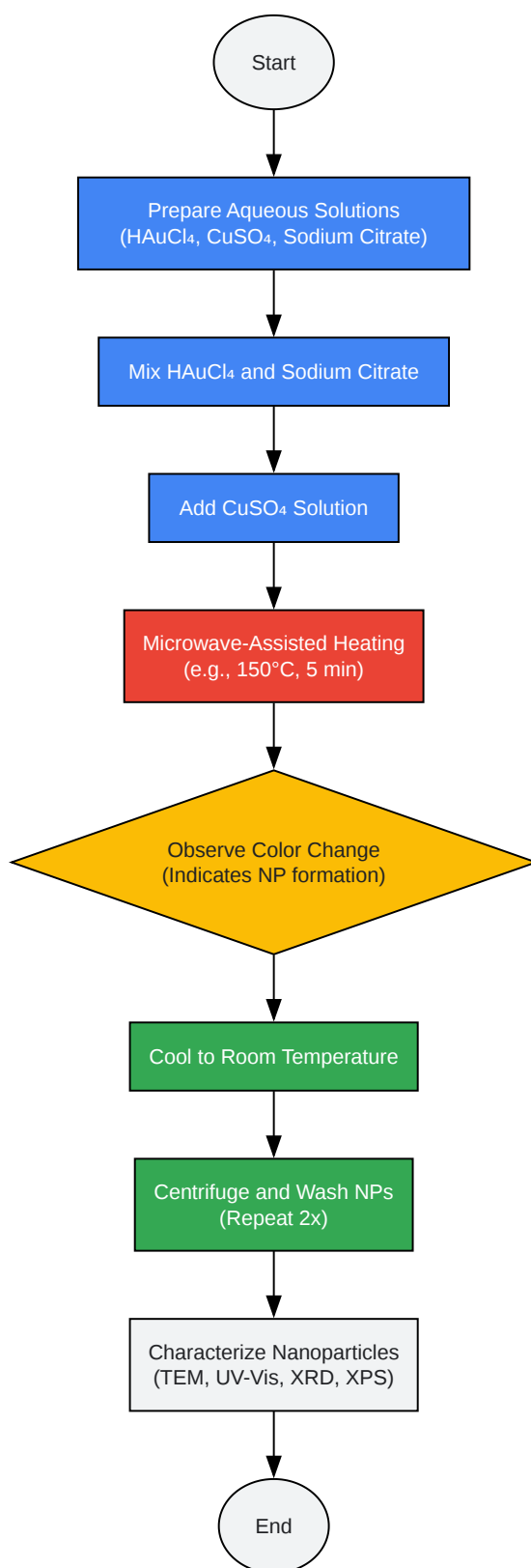
## 2. Equipment:

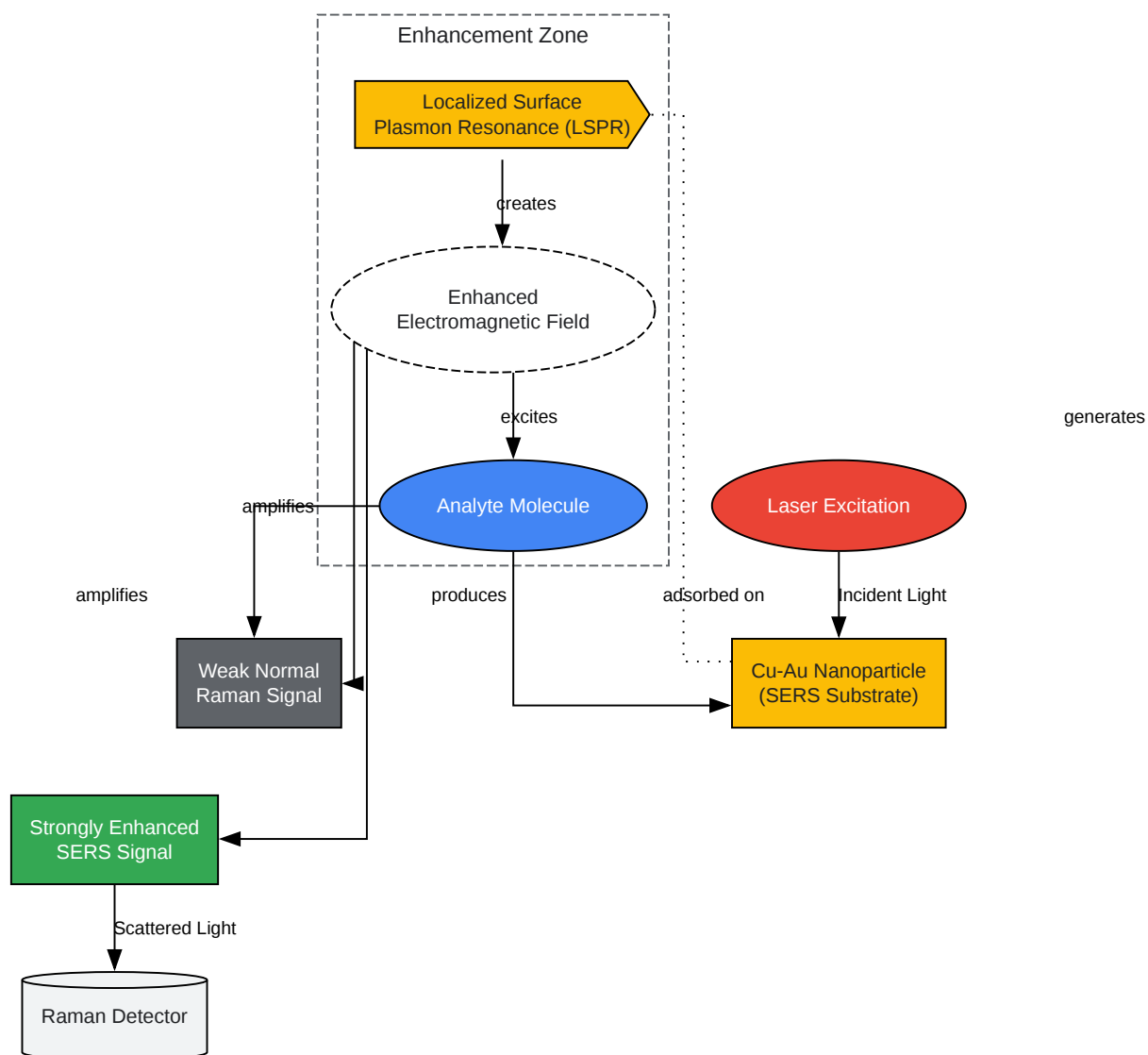
- Microwave reactor
- Glass vials
- Magnetic stirrer
- Centrifuge

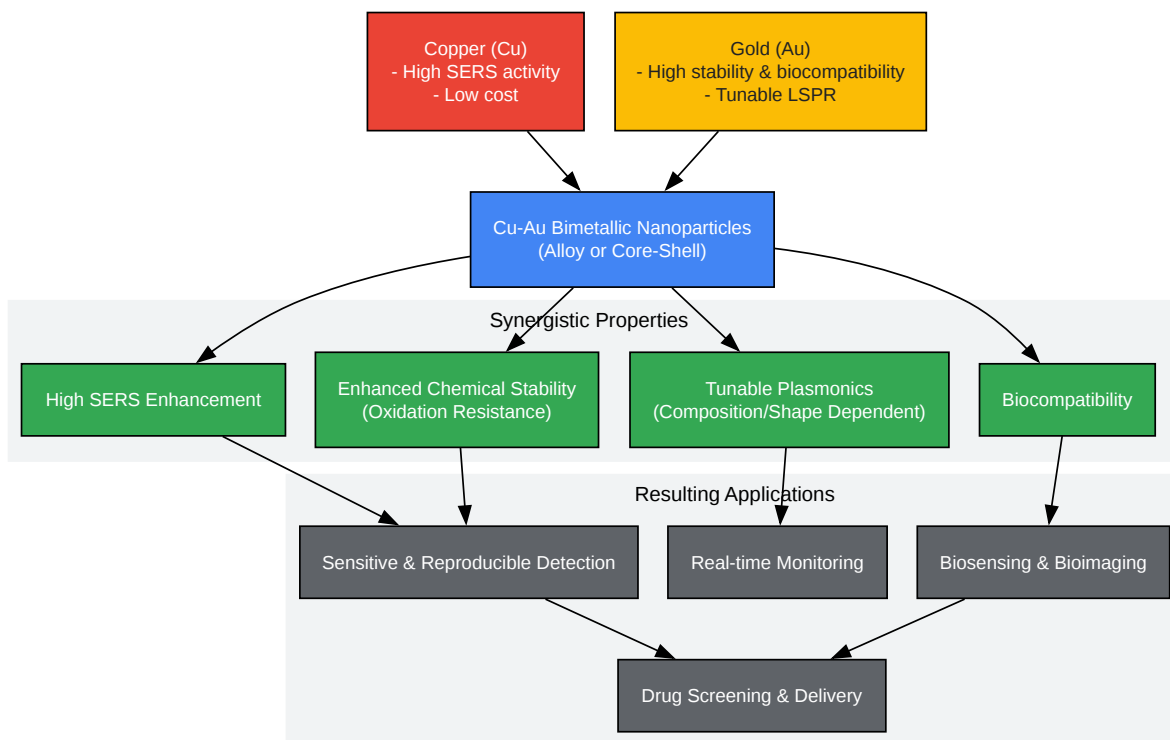
## 3. Synthesis Procedure:

- Prepare Precursor Solutions:
  - Prepare aqueous solutions of  $\text{CuSO}_4$ ,  $\text{HAuCl}_4$ , and sodium citrate at the desired concentrations in DI water.
- Microwave Synthesis:
  - In a glass vial, mix the  $\text{HAuCl}_4$  and sodium citrate solutions.
  - Add the  $\text{CuSO}_4$  solution to the mixture. The typical molar ratio of precursors is crucial for forming the core-shell structure.
  - Place the vial in the microwave reactor.
  - Heat the solution under microwave irradiation (e.g., at a set power and temperature for a specific duration, such as  $150^\circ\text{C}$  for 5 minutes).
  - The formation of nanoparticles is indicated by a color change in the solution.
- Purification:
  - After synthesis, cool the nanoparticle suspension to room temperature.
  - Centrifuge the suspension to pellet the  $\text{Cu@Au}$  nanoparticles.

- Discard the supernatant and resuspend the nanoparticles in DI water. Repeat this washing step at least twice to remove unreacted precursors and byproducts.
- Characterization:
  - Characterize the synthesized nanoparticles using UV-Vis Spectroscopy, Transmission Electron Microscopy (TEM), X-ray Diffraction (XRD), and X-ray Photoelectron Spectroscopy (XPS) to confirm the formation, size, structure, and composition of the Cu@Au core-shell nanoparticles.<sup>[7]</sup>







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## References

- 1. UQ eSpace [espace.library.uq.edu.au]



- 2. Special Issue: Application of SERS for Nanomaterials - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Evaluating the SERS Enhancement Efficiency of Silver, Gold, Copper, and Their Bimetallic (Ag-Au, Au-Cu) Nanoparticles | Sciety [sciety.org]
- 4. researchgate.net [researchgate.net]
- 5. Controlled synthesis of Cu nanoparticle arrays with surface enhanced Raman scattering effect performance - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | Femtosecond Laser Fabricated Ag@Au and Cu@Au Alloy Nanoparticles for Surface Enhanced Raman Spectroscopy Based Trace Explosives Detection [frontiersin.org]
- 7. researchgate.net [researchgate.net]
- 8. bohrium.com [bohrium.com]
- 9. Rational design of stable Cu and AuCu nanoparticles for investigations of size-enhanced SERS applications - PubMed [pubmed.ncbi.nlm.nih.gov]
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